

(2S,5S)-2,5-dimethylmorpholine physical properties

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Compound of Interest

Compound Name: (2S,5S)-2,5-dimethylmorpholine

Cat. No.: B170494

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An In-depth Technical Guide to the Physical Properties of **(2S,5S)-2,5-dimethylmorpholine**
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the known physical and chemical properties of **(2S,5S)-2,5-dimethylmorpholine**, a key chiral building block used in asymmetric synthesis. The information is compiled for use in research and development settings, with a focus on presenting clear, quantitative data and standardized experimental context.

Core Physical and Chemical Properties

(2S,5S)-2,5-dimethylmorpholine is a chiral organic compound, a specific stereoisomer of 2,5-dimethylmorpholine.^[1] It is primarily utilized for its defined stereochemistry in the synthesis of complex molecules. The quantitative properties are summarized below.

Property	Value	Notes
IUPAC Name	(2S,5S)-2,5-dimethylmorpholine	[2] [3]
CAS Number	1258277-12-1	[2]
Molecular Formula	C ₆ H ₁₃ NO	[2] [3] [4]
Molecular Weight	115.17 g/mol	[2]
Appearance	Liquid (at standard conditions)	[1]
Purity	Commercially available at $\geq 95\%$ or $\geq 97\%$	[3]
Boiling Point	150.8 \pm 15.0 °C (at 760 mmHg)	Data for isomeric mixture
Density	0.9 \pm 0.1 g/cm ³	Data for isomeric mixture
Flash Point	50.1 \pm 9.8 °C	Data for isomeric mixture
Vapor Pressure	3.8 \pm 0.3 mmHg (at 25 °C)	Data for isomeric mixture
Refractive Index	1.406	Data for isomeric mixture
LogP (Octanol/Water)	-0.10	A measure of lipophilicity
Polar Surface Area	21.3 Å ²	[2]

Note: Some physical data, such as boiling point and density, are reported for the general 2,5-dimethylmorpholine (CAS: 106-56-9) and should be considered representative for the (2S,5S) isomer.[\[4\]](#)

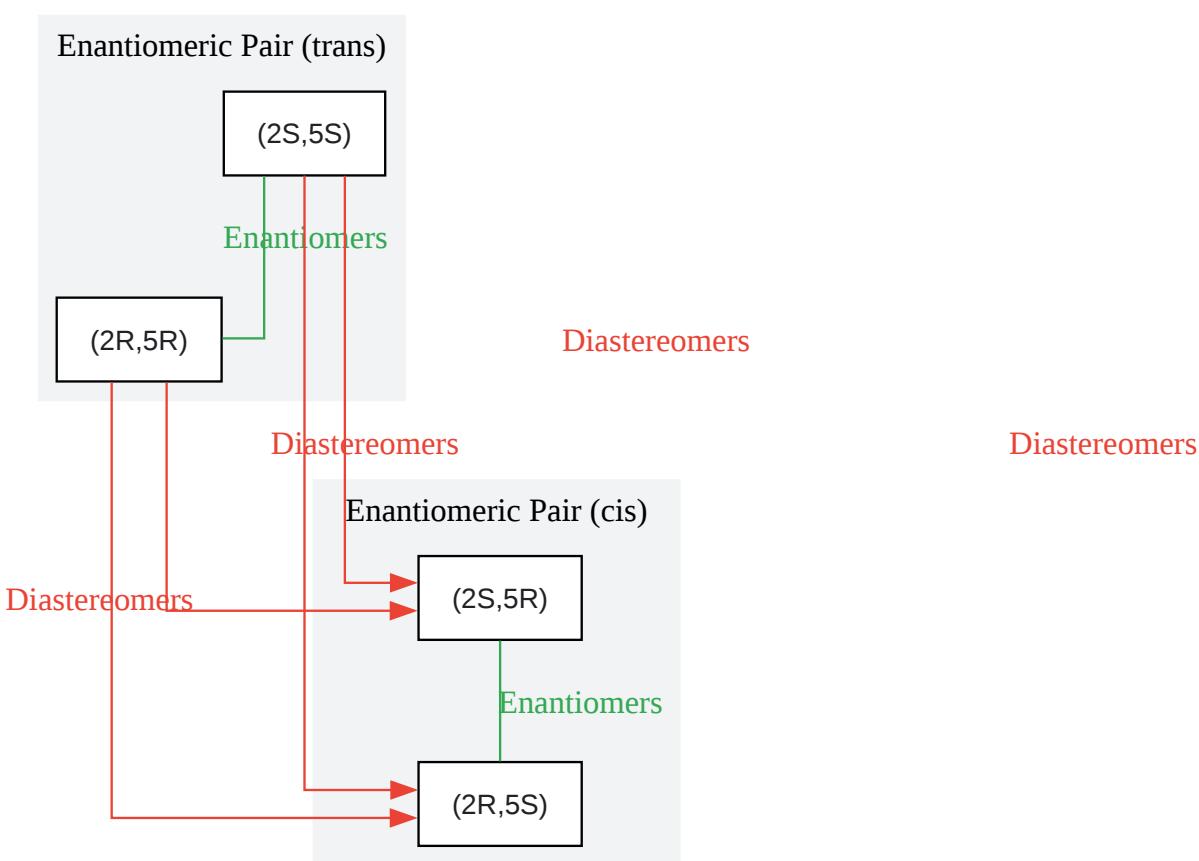
Spectral Data

For structural confirmation and analysis, various spectral data sets are available for **(2S,5S)-2,5-dimethylmorpholine**, including ¹H NMR, ¹³C NMR, Infrared (IR), and Mass Spectrometry (MS).[\[5\]](#)[\[6\]](#) This data is crucial for verifying the identity and purity of the compound in experimental settings.

Logical and Experimental Workflows

Stereoisomeric Relationships

(2S,5S)-2,5-dimethylmorpholine is one of four possible stereoisomers. Understanding its relationship to the other isomers is critical in stereoselective synthesis and analysis. The diagram below illustrates the enantiomeric and diastereomeric relationships between them.



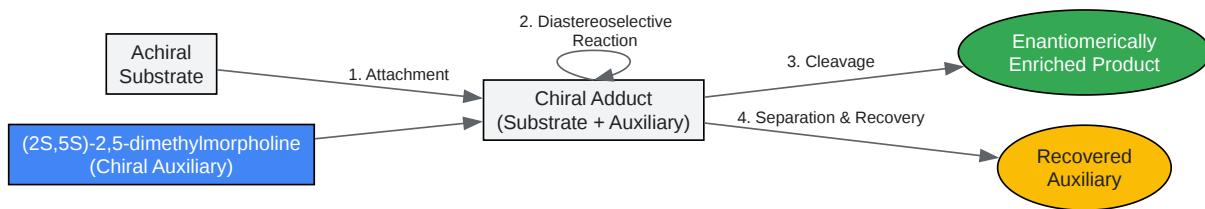
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Caption: Logical diagram of the stereoisomers of 2,5-dimethylmorpholine.

Application as a Chiral Auxiliary

Chiral auxiliaries are compounds that are temporarily incorporated into a synthetic scheme to direct the stereochemical outcome of a reaction. The general workflow for using a compound

like **(2S,5S)-2,5-dimethylmorpholine** in this context is outlined below.



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Caption: General experimental workflow for asymmetric synthesis using a chiral auxiliary.

Standard Experimental Protocols for Physical Properties

While specific experimental reports for the determination of this compound's properties are not publicly detailed, the following represents standard methodologies used in their measurement.

- Boiling Point Determination: The boiling point is typically determined via distillation according to OECD Guideline 103. A sample is heated in a distillation apparatus at atmospheric pressure, and the temperature at which the liquid and vapor phases are in equilibrium is recorded. For small sample volumes, micro-ebulliometry may be employed.
- Density Measurement: Density is commonly measured using a digital density meter or a pycnometer following OECD Guideline 109. A calibrated pycnometer of a known volume is weighed empty, then filled with the sample liquid at a controlled temperature (e.g., 20 °C), and weighed again. The density is calculated from the mass and volume.
- Flash Point Determination: The flash point is determined using a closed-cup apparatus, such as the Pensky-Martens tester, following a standard method like ASTM D93. The sample is heated at a controlled rate, and an ignition source is periodically introduced into the vapor space until a flash is observed.

- Refractive Index Measurement: The refractive index is measured using an Abbe refractometer according to OECD Guideline 107. A drop of the liquid is placed on the prism, and the instrument measures the angle of refraction of a specific wavelength of light (typically 589 nm) at a controlled temperature (e.g., 20 °C).

Safety, Handling, and Storage

(2S,5S)-2,5-dimethylmorpholine is classified with several hazards and requires careful handling in a laboratory setting.[\[2\]](#)

- GHS Hazard Statements: H226 (Flammable liquid and vapor), H302 (Harmful if swallowed), H314 (Causes severe skin burns and eye damage), H335 (May cause respiratory irritation).[\[2\]](#)
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, and laboratory clothing.[\[4\]](#) All handling should be performed in a chemical fume hood.[\[4\]](#)
- Storage Conditions: Store in a cool, dry place in a tightly sealed container.[\[4\]](#) Recommended storage is refrigerated at 2-8 °C.
- Incompatibilities: Avoid strong oxidizing agents, heat, flames, and sparks.[\[4\]](#)

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